

# A Comparative Analysis of Guajadial D and Other Meroterpenoids from Psidium guajava

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## Compound of Interest

Compound Name: *Guajadial D*

Cat. No.: *B15590756*

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This guide provides a comparative overview of the biological activities of **Guajadial D** and other related meroterpenoids isolated from the leaves and fruit of *Psidium guajava* (guava). The data presented is compiled from various in vitro studies and aims to offer a consolidated resource for evaluating the therapeutic potential of these natural compounds.

## Anticancer Activity: A Quantitative Comparison

Meroterpenoids from *Psidium guajava* have demonstrated significant cytotoxic effects against a variety of human cancer cell lines. The half-maximal inhibitory concentration ( $IC_{50}$ ) values, a measure of the potency of a substance in inhibiting a specific biological or biochemical function, are summarized below.

Compound	Cancer Cell Line	Cell Type	IC <sub>50</sub> (μM)	Reference
Guajadial D	HCT116	Colon	0.61	[1]
CCRF-CEM	Leukemia	16.0	[1]	
DU145	Prostate	30.3	[1]	
Huh7	Liver	44.09	[1]	
A549	Lung	36.2	[1]	
Guajadial B	A549	Lung	0.15	[2]
Huh7	Liver	2.93	[2]	
Guajadial C	SMMC-7721	Liver	>40	[3]
Guajadial E	HCT116	Colon	4.69	
CCRF-CEM	Leukemia	12.7		
DU145	Prostate	23.2		
Huh7	Liver	51.5		
Guajadial F	SMMC-7721	Liver	>40	[3]
Psiguajavadial A	HCT116	Colon	2.82	
CCRF-CEM	Leukemia	2.93		
DU145	Prostate	4.79		
Huh7	Liver	5.35		
A549	Lung	6.08		
Psiguajavadial B	HCT116	Colon	3.16	
CCRF-CEM	Leukemia	3.38		
DU145	Prostate	5.12		
Huh7	Liver	5.89		
A549	Lung	6.31		

Guajavadial A	HL-60	Leukemia	22.28	[3]
A-549	Lung	>40	[3]	
SMMC-7721	Liver	19.82	[3]	
MCF-7	Breast	>40	[3]	
SW480	Colon	>40	[3]	
Guajavadial B	HL-60	Leukemia	8.89	[3]
A-549	Lung	15.21	[3]	
SMMC-7721	Liver	10.35	[3]	
MCF-7	Breast	12.88	[3]	
SW480	Colon	11.26	[3]	
Guajavadial C	HL-60	Leukemia	3.38	[3]
A-549	Lung	4.25	[3]	
SMMC-7721	Liver	3.54	[3]	
MCF-7	Breast	4.16	[3]	
SW480	Colon	3.98	[3]	

Note: The IC<sub>50</sub> values presented are sourced from different studies. Direct comparison should be made with caution as experimental conditions may vary.

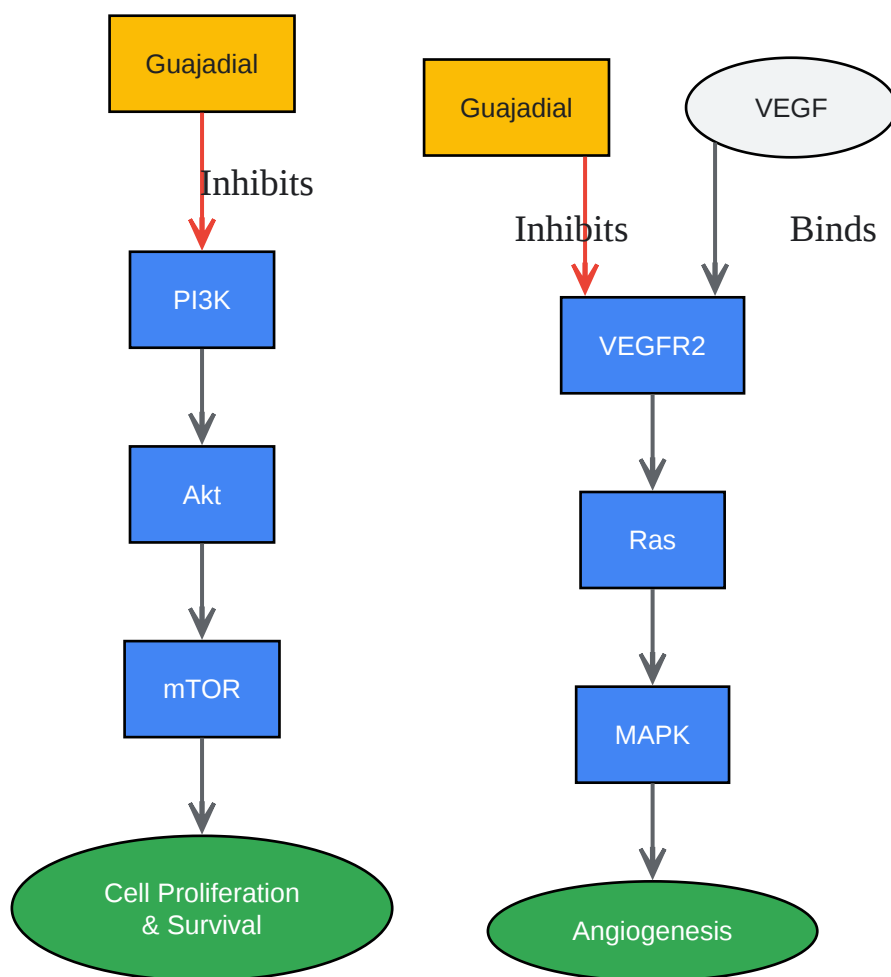
## Antimicrobial Activity

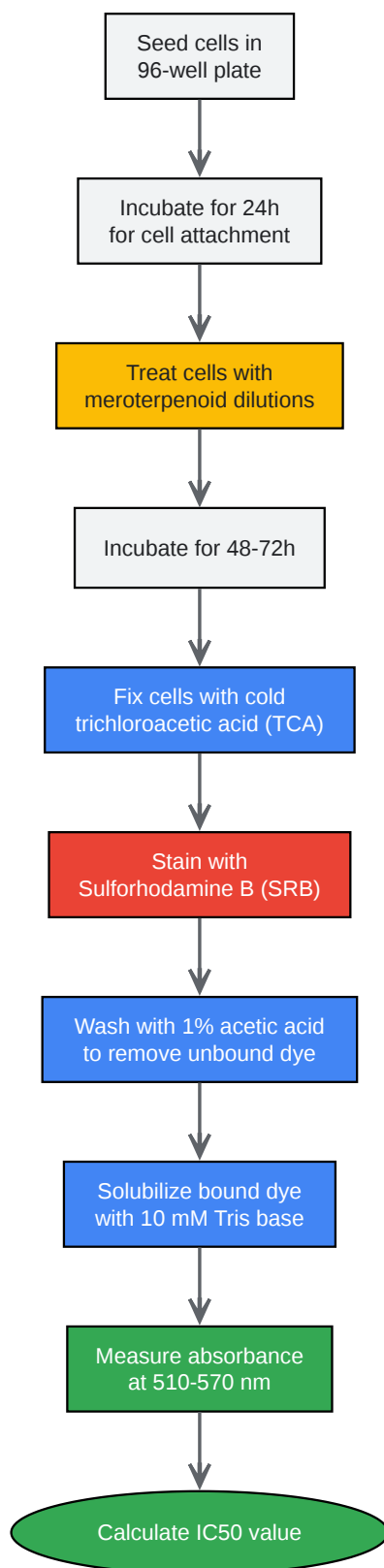
Several meroterpenoids from *P. guajava* also exhibit antimicrobial properties. The minimum inhibitory concentration (MIC) is the lowest concentration of an antimicrobial agent that will inhibit the visible growth of a microorganism after overnight incubation.

Compound	Microorganism	MIC (µg/mL)	Reference
Merochlorin G	Bacillus subtilis	1	<a href="#">[4]</a>
Kocuria rhizophila	2	<a href="#">[4]</a>	
Staphylococcus aureus	2	<a href="#">[4]</a>	
Merochlorin H	Bacillus subtilis	16	<a href="#">[4]</a>
Kocuria rhizophila	32	<a href="#">[4]</a>	
Staphylococcus aureus	32	<a href="#">[4]</a>	

## Mechanisms of Action: Signaling Pathways

Guajadial is proposed to exert its anticancer effects through the modulation of key signaling pathways involved in cancer cell proliferation, survival, and angiogenesis.





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## References

- 1. Sulforhodamine B colorimetric assay for cytotoxicity screening | Springer Nature Experiments [experiments.springernature.com]
- 2. researchgate.net [researchgate.net]
- 3. Cytotoxic Meroterpenoids with Rare Skeletons from *Psidium guajava* Cultivated in Temperate Zone - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Antibacterial Meroterpenoids, Merochlorins G–J from the Marine Bacterium *Streptomyces* sp - PMC [pmc.ncbi.nlm.nih.gov]
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